

Application Notes and Protocols: Cresol Red in Environmental Water Quality Testing

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Compound of Interest

Compound Name: Cresol red

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Introduction

Cresol red is a sulfonphthalein dye that serves as a versatile pH indicator in various analytical applications, including environmental water quality testing. Its distinct color transitions in two separate pH ranges make it a valuable tool for monitoring the acidity or alkalinity of water samples, which is a critical parameter in assessing the health of aquatic ecosystems, the safety of drinking water, and the compliance of wastewater discharge. This document provides detailed application notes and protocols for the use of **cresol red** in environmental water quality assessment.

Cresol red is particularly useful for its sharp color change in the slightly alkaline range, making it suitable for monitoring the pH of natural water bodies and in titrations for alkalinity.^[1] Its application extends to both visual and spectrophotometric pH measurements, with the latter offering high precision and accuracy.

Chemical Properties and Mechanism of Action

Cresol Red (o-cresolsulfonephthalein) is a triarylmethane dye with the chemical formula $C_{21}H_{18}O_5S$.^[1] It functions as a pH indicator through a reversible change in its molecular structure, which results in a visible color shift. The equilibrium between the acidic (HIn) and basic (In^-) forms of the indicator is dependent on the hydrogen ion concentration (pH) of the solution.^[1]

Cresol red exhibits two distinct pH transition ranges:

- pH 0.2 to 1.8: Orange to Yellow[2]
- pH 7.2 to 8.8: Yellow to Reddish-Purple[3][4]

In environmental water quality testing, the second transition range is of primary importance.

Quantitative Data Summary

The performance of **cresol red** as a pH indicator, particularly in spectrophotometric methods, has been well-characterized. The following tables summarize key quantitative data.

Property	Value	References
Chemical Formula	C ₂₁ H ₁₈ O ₅ S	[1]
Molecular Weight	382.43 g/mol	[3][5]
pKa (second dissociation)	Approximately 8.3 in freshwater	[6]
pH Transition Range 1	0.2 - 1.8	[2]
Color Change (Range 1)	Orange → Yellow	[2]
pH Transition Range 2	7.2 - 8.8	[3][4]
Color Change (Range 2)	Yellow → Reddish-Purple	[3][4]
Wavelength of Maximum Absorption (Acidic form, HIn ⁻)	433 nm	[2]
Wavelength of Maximum Absorption (Basic form, In ²⁻)	573 nm	[2]

Performance Metric (Spectrophotometric Method)	Value	References
Precision (Freshwater)	± 0.0001 to ± 0.0027 pH units	[6]
Accuracy (Freshwater)	Systematic error of 0.003 pH units compared to true pH	[7]
Precision (Seawater)	± 0.0004 pH units	
Accuracy (Seawater)	Within 0.01 pH units of state-of-the-art measurements	

Experimental Protocols

Preparation of Cresol Red Indicator Solution (0.1% w/v)

This protocol describes the preparation of a stock solution of **cresol red** indicator suitable for both visual and spectrophotometric methods.

Materials:

- **Cresol red** (o-cresolsulfonephthalein) powder
- Sodium hydroxide (NaOH), 0.1 M solution
- Ethanol (95%)
- Distilled or deionized water
- Volumetric flask (100 mL)
- Pipettes
- Heating plate/stirrer

Procedure:

- Weigh 0.1 g of **cresol red** powder and place it in a 100 mL volumetric flask.

- Add 2.65 mL of 0.1 M sodium hydroxide and 20 mL of 95% ethanol to the flask.
- Gently warm and stir the mixture until the **cresol red** has completely dissolved.
- Once dissolved, allow the solution to cool to room temperature.
- Add distilled or deionized water to the flask to bring the total volume to 100 mL.
- Mix the solution thoroughly. Store in a tightly sealed, dark glass bottle.

Protocol 1: Visual Determination of pH

This method is suitable for rapid, semi-quantitative pH estimation in the field or laboratory.

Materials:

- **Cresol red** indicator solution (0.1%)
- Water sample
- Test tube or small beaker
- pH color chart for **cresol red**

Procedure:

- Take a known volume of the water sample (e.g., 10 mL) and place it in a clean test tube or beaker.
- Add 1-2 drops of the **cresol red** indicator solution to the water sample.
- Gently swirl the container to mix the indicator with the sample.
- Observe the color change of the solution.
- Compare the resulting color to a calibrated pH color chart for **cresol red** to estimate the pH of the water sample.

Protocol 2: Spectrophotometric Determination of pH in Freshwater

This protocol provides a highly accurate and precise method for determining the pH of freshwater samples.

Materials:

- Spectrophotometer with a 1 cm or 10 cm path length cell
- **Cresol red** indicator solution (a 2 mM solution is often used for this application)
- Water sample
- pH meter for validation (optional)
- Temperature probe

Procedure:

- Calibrate the spectrophotometer according to the manufacturer's instructions.
- Measure the temperature of the water sample.
- Fill a cuvette with the water sample and place it in the spectrophotometer. Measure the absorbance at 439 nm, 577 nm, and a reference wavelength (e.g., 740 nm to correct for turbidity). This is the blank reading.
- Add a precise volume of **cresol red** indicator solution to a known volume of the water sample (e.g., 70 μ L of 2 mM indicator to 31 mL of sample).^[7]
- Mix thoroughly and allow the color to stabilize.
- Measure the absorbance of the sample with the indicator at 439 nm and 577 nm, as well as the reference wavelength.
- Calculate the absorbance ratio (R) of the two forms of the indicator:

- $R = A_{577} / A_{439}$
- Calculate the pH using the following equation, which is a form of the Henderson-Hasselbalch equation, incorporating the pKa of **cresol red** and correction factors for temperature:
 - $\text{pH} = \text{pKa} + \log_{10}((R - e_1) / (e_2 - R * e_3))$
 - Where pKa is the dissociation constant of **cresol red** at the measured temperature, and e_1 , e_2 , and e_3 are molar absorptivity ratios that are also temperature-dependent. These constants should be obtained from relevant literature for the specific conditions.

Protocol 3: Visual Titration for P-Alkalinity

This protocol is adapted for the determination of phenolphthalein (P) alkalinity, which is a measure of the total hydroxide and half of the carbonate present in the water sample. The endpoint for this titration is approximately pH 8.3, which falls within the transition range of **cresol red**.

Materials:

- **Cresol red** indicator solution (0.1%)
- Standardized sulfuric acid (H_2SO_4) or hydrochloric acid (HCl) solution (0.02 N)
- Burette (50 mL)
- Erlenmeyer flask (250 mL)
- Graduated cylinder or pipette
- Magnetic stirrer and stir bar (optional)

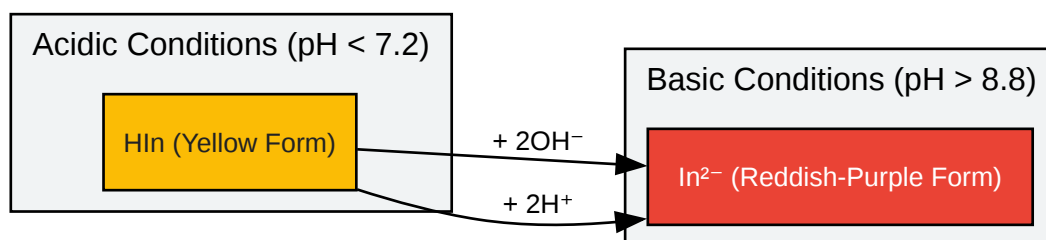
Procedure:

- Measure 100 mL of the water sample into a 250 mL Erlenmeyer flask.
- Add 3-5 drops of **cresol red** indicator solution. If the pH of the sample is above 8.8, the solution will be reddish-purple. If it is between 7.2 and 8.8, it will be in the transition range,

and if it is below 7.2, it will be yellow. This titration is only applicable if the initial pH is above 8.3.

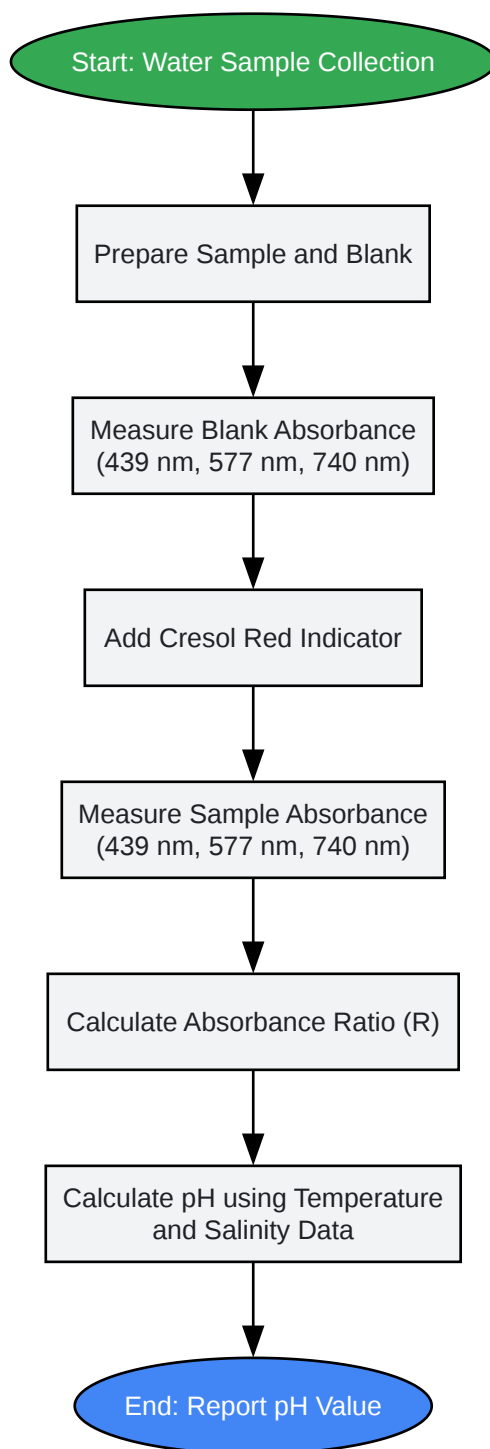
- If the solution is reddish-purple or in the upper end of the transition range, titrate with the standardized acid solution from the burette while continuously stirring, until the color changes to a persistent yellow. This color change indicates that the pH has reached the endpoint of approximately 8.3.
- Record the volume of acid used.
- Calculate the P-alkalinity as mg/L of CaCO_3 using the following formula:
 - $\text{P-Alkalinity (mg/L as CaCO}_3\text{)} = (\text{A} \times \text{N} \times 50,000) / \text{mL of sample}$
 - Where A = mL of standard acid used and N = normality of the standard acid.

Visualizations



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Caption: Chemical equilibrium of **cresol red** indicator.



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